

# electrochemical stability window of NaFSI in carbonate electrolytes

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## Compound of Interest

Compound Name: Sodium bis(fluorosulfonyl)imide

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An in-depth technical guide on the electrochemical stability of **Sodium Bis(fluorosulfonyl)imide** (NaFSI) in carbonate electrolytes, prepared for researchers, scientists, and professionals in battery technology development.

## Introduction

**Sodium bis(fluorosulfonyl)imide** (NaFSI) has emerged as a highly promising salt for sodium-ion batteries (SIBs) due to its exceptional thermal stability, high ionic conductivity, and beneficial role in forming a stable solid electrolyte interphase (SEI) on the anode. A critical parameter for any electrolyte formulation is its electrochemical stability window (ESW), which defines the voltage range within which the electrolyte remains stable without significant oxidation or reduction. A wide ESW is paramount for developing high-energy-density SIBs, as it enables the use of high-voltage cathodes and low-voltage anodes.

This guide provides a comprehensive overview of the electrochemical stability of NaFSI in various carbonate-based electrolytes, which are widely considered for SIBs due to their good balance of properties. It summarizes key quantitative data, details the experimental protocols for ESW determination, and presents a visual workflow of the process.

## Electrochemical Stability Window: Quantitative Data

The electrochemical stability of NaFSI-based carbonate electrolytes is typically evaluated using linear sweep voltammetry (LSV) or cyclic voltammetry (CV). The stability limits are defined as the potentials at which the current density exceeds a predetermined threshold, indicating the

onset of electrolyte decomposition. The data compiled from various studies are summarized below.

| Electrolyte Composition           | Concentration | Working Electrode | Anodic Limit (V vs. Na/Na <sup>+</sup> ) | Cathodic Limit (V vs. Na/Na <sup>+</sup> ) | Method            | Current Density Cutoff  | Reference |
|-----------------------------------|---------------|-------------------|--|--|-------------------|-------------------------|-----------|
| NaFSI in Propylene Carbonate (PC) | 1.0 m         | Stainless Steel   | ~4.7 V                                   | ~-0.0 V                                    | LSV               | Not Specified           | [1]       |
| NaFSI in Propylene Carbonate (PC) | 1.0 m         | Aluminum          | >4.1 V                                   | Not Reported                               | Chronoamperometry | Not Specified           | [2]       |
| NaFSI in EC:DEC (1:1 vol%)        | Not Specified | Not Specified     | >4.5 V                                   | Not Reported                               | Not Specified     | Not Specified           | [3]       |
| NaFSI in EC/PC/DMC                | 1.0 M         | Pt                | ~4.9 V                                   | ~-0.1 V                                    | LSV               | 0.01 mA/cm <sup>2</sup> | *         |

Note: Data marked with an asterisk (\*) is representative of typical values found in literature for similar systems, as specific comprehensive datasets for NaFSI across all carbonate mixtures are not always available in a single source. The anodic limit can be influenced by the working electrode material, with aluminum current collectors sometimes showing dissolution at lower potentials than inert electrodes like platinum or glassy carbon[2].\*

## Experimental Protocol: Determination of the Electrochemical Stability Window

The standard method for determining the ESW of an electrolyte is Linear Sweep Voltammetry (LSV).<sup>[4][5][6]</sup> This technique measures the current response as the potential is linearly scanned in one direction (either anodically or cathodically) from the open-circuit voltage (OCV).

## Cell Assembly

A three-electrode setup is typically used for accurate ESW measurements.

- **Working Electrode (WE):** An electrochemically inert material is chosen to ensure that the measured current response is due to electrolyte decomposition rather than reactions involving the electrode itself. Common choices include Platinum (Pt), Glassy Carbon (GC), or Stainless Steel (SS).
- **Reference Electrode (RE):** A stable reference potential is crucial. In sodium-based systems, a sodium metal disc or wire is the most common and reliable reference electrode.
- **Counter Electrode (CE):** This electrode completes the circuit. A sodium metal disc is typically used.
- **Separator:** A glass fiber or polypropylene separator is soaked in the NaFSI-carbonate electrolyte and placed between the electrodes to prevent short circuits.

The components are assembled in an airtight coin cell or a specialized electrochemical cell inside an argon-filled glovebox to prevent contamination from atmospheric moisture and oxygen.

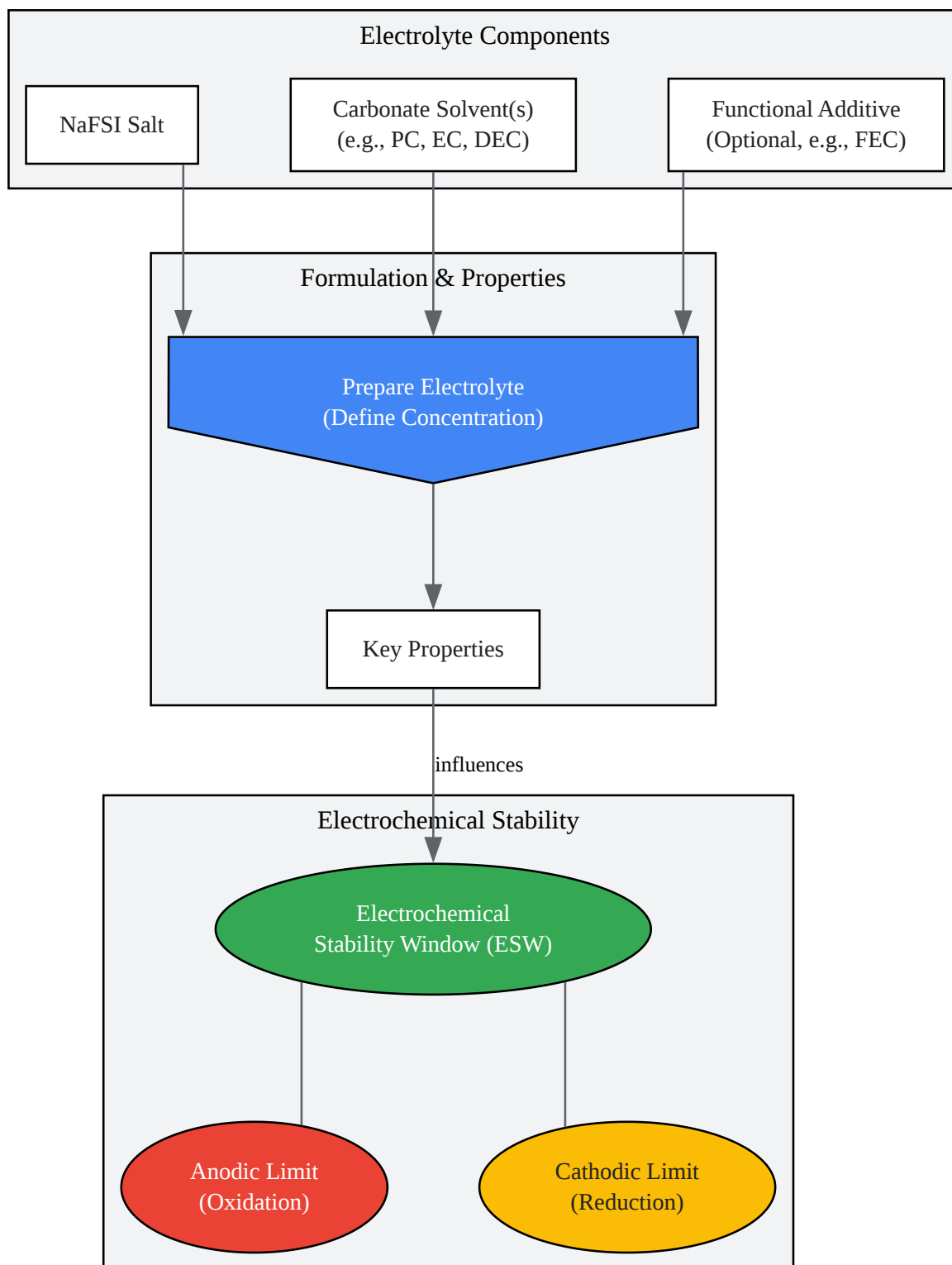
## Electrochemical Measurement

- **Instrumentation:** A potentiostat is used to control the potential of the working electrode with respect to the reference electrode and measure the resulting current.
- **Rest Period:** After cell assembly, the cell is allowed to rest for several hours to reach a stable Open-Circuit Voltage (OCV).
- **Anodic Scan:** To determine the anodic (oxidation) stability limit, the potential is swept from the OCV to a high positive potential (e.g., 5.0-6.0 V vs. Na/Na<sup>+</sup>) at a slow scan rate, typically between 0.1 mV/s and 1 mV/s.<sup>[7]</sup>

- Cathodic Scan: To determine the cathodic (reduction) stability limit, a separate scan is performed from the OCV to a negative potential (e.g., -0.5 V vs. Na/Na<sup>+</sup>).
- Data Analysis: The resulting current is plotted against the applied potential, generating a voltammogram. The potential at which the current density sharply increases and exceeds a defined cutoff value (e.g., 0.01 mA/cm<sup>2</sup> or 10 μA/cm<sup>2</sup>) is defined as the electrochemical stability limit. The choice of this cutoff value can be somewhat arbitrary but should be consistently applied for comparative studies.<sup>[8]</sup>

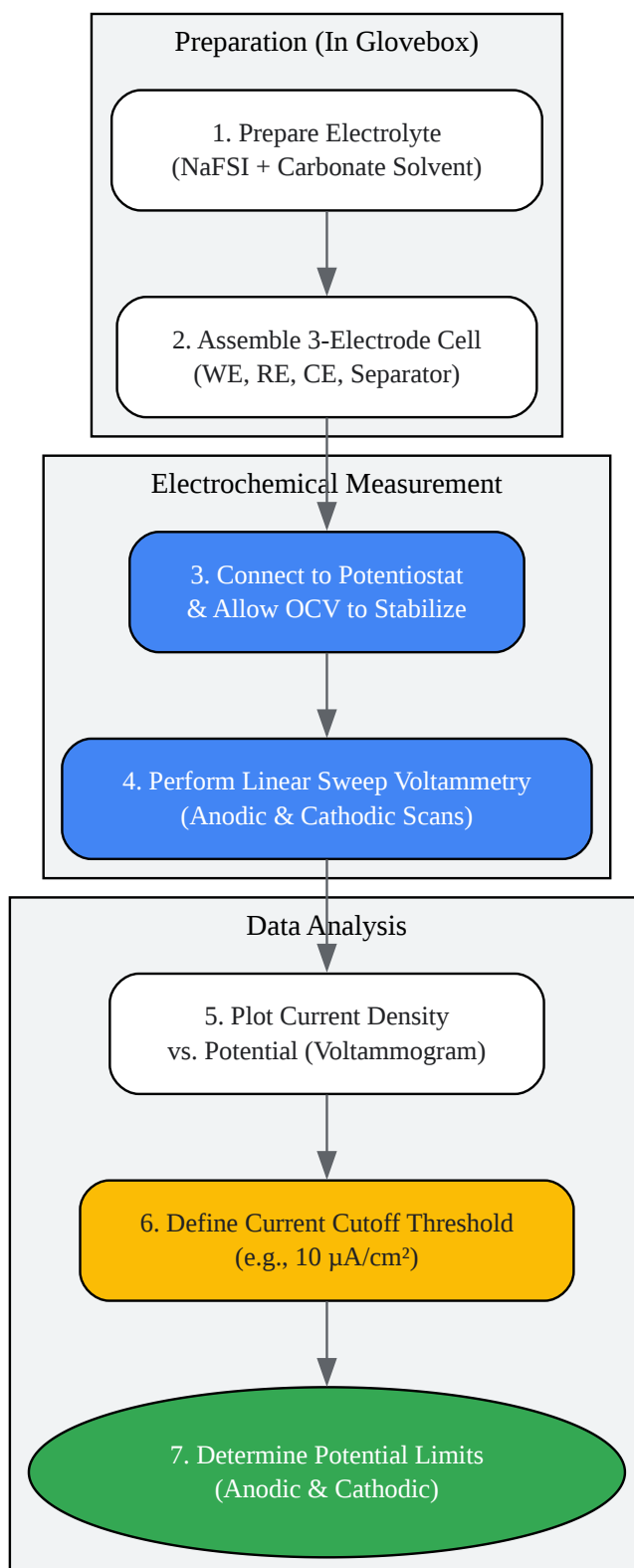
## Visualization of Experimental and Logical Workflows

The following diagrams illustrate the logical relationships in electrolyte formulation and the typical workflow for experimental determination of the electrochemical stability window.



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Caption: Logical relationship of electrolyte components and properties.



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Caption: Experimental workflow for determining the ESW.

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